

Procymidox-d5: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Procymidox-d5

Cat. No.: B15557640

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Disclaimer: A specific Safety Data Sheet (SDS) for **Procymidox-d5** is not readily available. The following guide is based on the comprehensive safety data for the non-deuterated parent compound, Procymidone, supplemented with general handling precautions for deuterated substances. Researchers must exercise caution and apply sound laboratory judgment, treating this guide as a baseline for safe handling practices.

This technical guide provides an in-depth overview of the safety and handling protocols for **Procymidox-d5**, designed for professionals in research, drug development, and related scientific fields. Due to the lack of a specific SDS for the deuterated compound, this document synthesizes information from the SDS of Procymidone and incorporates best practices for the handling of isotopically labeled compounds.

Chemical and Physical Properties

Procymidox-d5 is a deuterated analog of Procymidone, a dicarboximide fungicide. The substitution of hydrogen with deuterium can alter the compound's metabolic fate due to the kinetic isotope effect, where the carbon-deuterium bond is stronger than the carbon-hydrogen bond, making it more resistant to enzymatic cleavage. This property is of significant interest in pharmaceutical and metabolic research.[1]

The properties of the parent compound, Procymidone, are summarized below and should be considered as the primary reference for **Procymidox-d5** in the absence of specific data.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₁ Cl ₂ NO ₂	[2]
Molecular Weight	284.13 g/mol	[2]
Appearance	Colorless crystalline powdered solid	[3]
Melting Point	163-164.5 °C	[3]
Water Solubility	2.4 mg/L at 20°C (practically insoluble)	[3]
Log P (octanol-water)	3.3 (pH 6.0)	[3]
Vapor Pressure	2.3 x 10 ⁻⁵ Pa	[3]
Stability	Stable under normal conditions.[4] Decomposes above 360°C.[3]	[3][4]

Hazard Identification and GHS Classification

Procymidone is classified as a hazardous substance. The GHS classification, based on available data, is presented below. It is prudent to assume a similar hazard profile for **Procymidox-d5**.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][5]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child	H361: Suspected of damaging fertility or the unborn child[5]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to the liver and the reproductive system through prolonged or repeated exposure	H373: May cause damage to the liver and the reproductive system through prolonged or repeated exposure[5]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life[2][6]

Signal Word:Warning[2][7]

Toxicological Data

The toxicological profile of Procymidone indicates potential health risks, particularly concerning reproductive toxicity. Women of child-bearing age should avoid contact with this compound.[4][7]

Toxicity Endpoint	Value	Species	Reference
Acute Oral LD ₅₀	6800 mg/kg	Rat	[7]
Acute Dermal LD ₅₀	> 2500 mg/kg	Rat	[7]
Acute Inhalation LC ₅₀	> 1.5 mg/L/4 hrs	Rat	[7]
Acceptable Daily Intake (ADI)	0.03 mg/kg/day	Human	[4][6]

Procymidone has been shown to cause birth defects in laboratory animals.[7] It acts as an androgen antagonist, which can disrupt the endocrine system.[3] Chronic exposure may lead to damage to the liver and reproductive system.[4]

Experimental Protocols

While specific experimental protocols for **Procymidox-d5** are not available, the following outlines general methodologies for assessing the safety of a compound like Procymidone, from which protocols for the deuterated analog would be adapted.

Protocol 1: Acute Oral Toxicity Study (General Guideline)

- Objective: To determine the median lethal dose (LD₅₀) following a single oral administration.
- Test System: Typically, Sprague-Dawley rats are used, with both male and female groups.
- Procedure:
 - Animals are fasted overnight prior to dosing.
 - The test substance is administered by oral gavage.
 - A range of dose levels is used to establish a dose-response relationship.
 - Animals are observed for clinical signs of toxicity and mortality for at least 14 days post-dosing.
 - A full necropsy is performed on all animals.
- Data Analysis: The LD₅₀ is calculated using appropriate statistical methods.

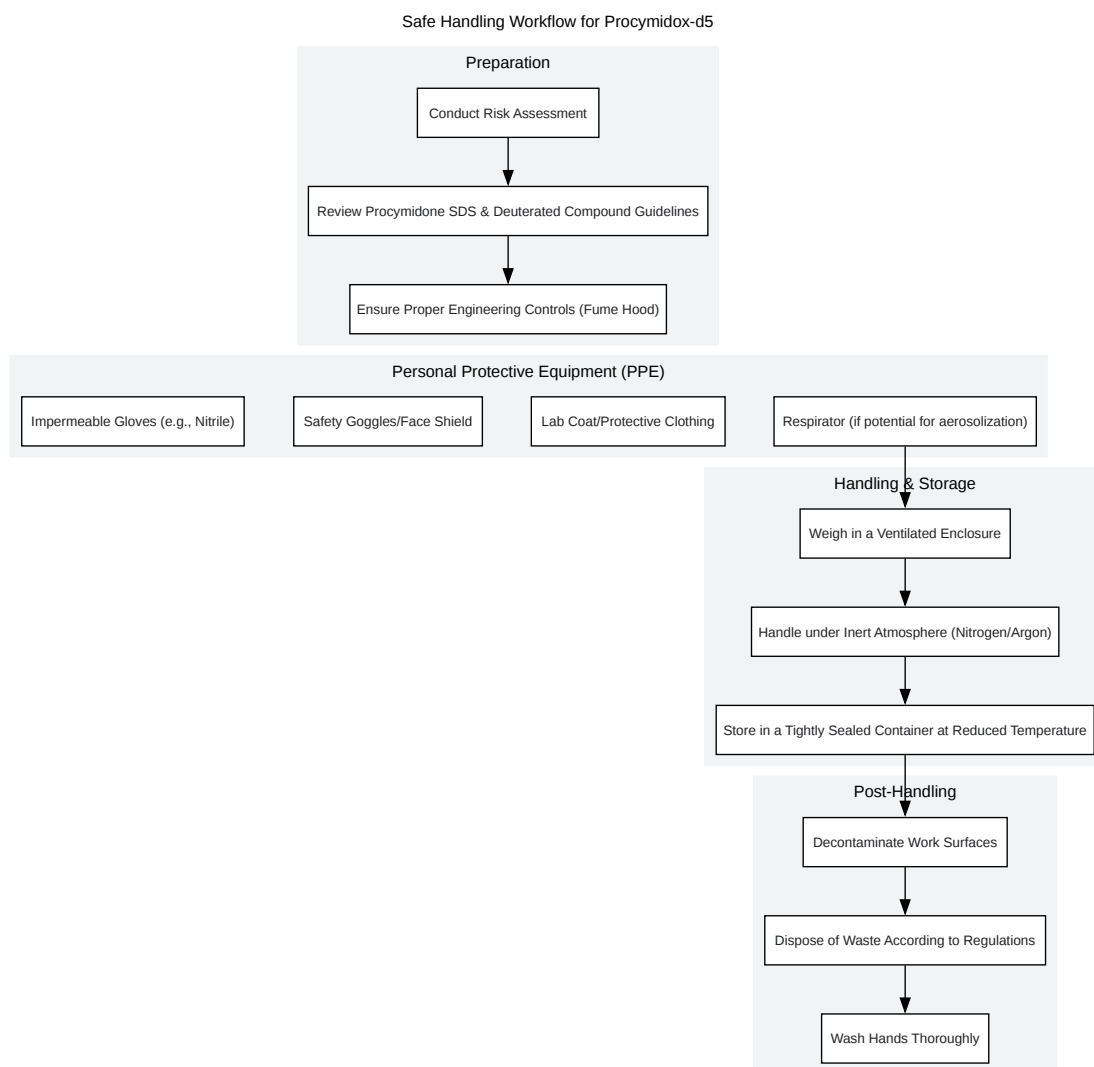
Protocol 2: In Vitro Genotoxicity Assay (e.g., Ames Test)

- Objective: To assess the mutagenic potential of the compound.
- Test System: Histidine-requiring strains of *Salmonella typhimurium*.
- Procedure:
 - The test compound is incubated with the bacterial strains in the presence and absence of a metabolic activation system (S9 mix).

- The number of revertant colonies (bacteria that have regained the ability to synthesize histidine) is counted.
- A dose-dependent increase in the number of revertant colonies indicates a positive mutagenic response.

Handling and Personal Protective Equipment (PPE)

Safe handling of **Procymidox-d5** requires stringent adherence to safety protocols to minimize exposure. The following workflow outlines the necessary precautions.



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Caption: A workflow for the safe handling of **Procymidox-d5**.

Personal Protective Equipment (PPE) Summary:

- Eye/Face Protection: Chemical safety goggles or a face shield.[\[8\]](#)
- Skin Protection: Impermeable gloves (e.g., PVC), lab coat, and protective clothing.[\[7\]](#)[\[8\]](#)
- Respiratory Protection: Use in a well-ventilated area.[\[6\]](#) A respirator with an organic vapor canister or a self-contained breathing apparatus should be used if exposure is likely or if dust/aerosols are generated.[\[8\]](#)

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[6][9]
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.	[7][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.	[9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[9]

Advice to Doctor: No specific antidote is known. Treatment should be symptomatic and supportive.[7]

Special Precautions for Deuterated Compounds

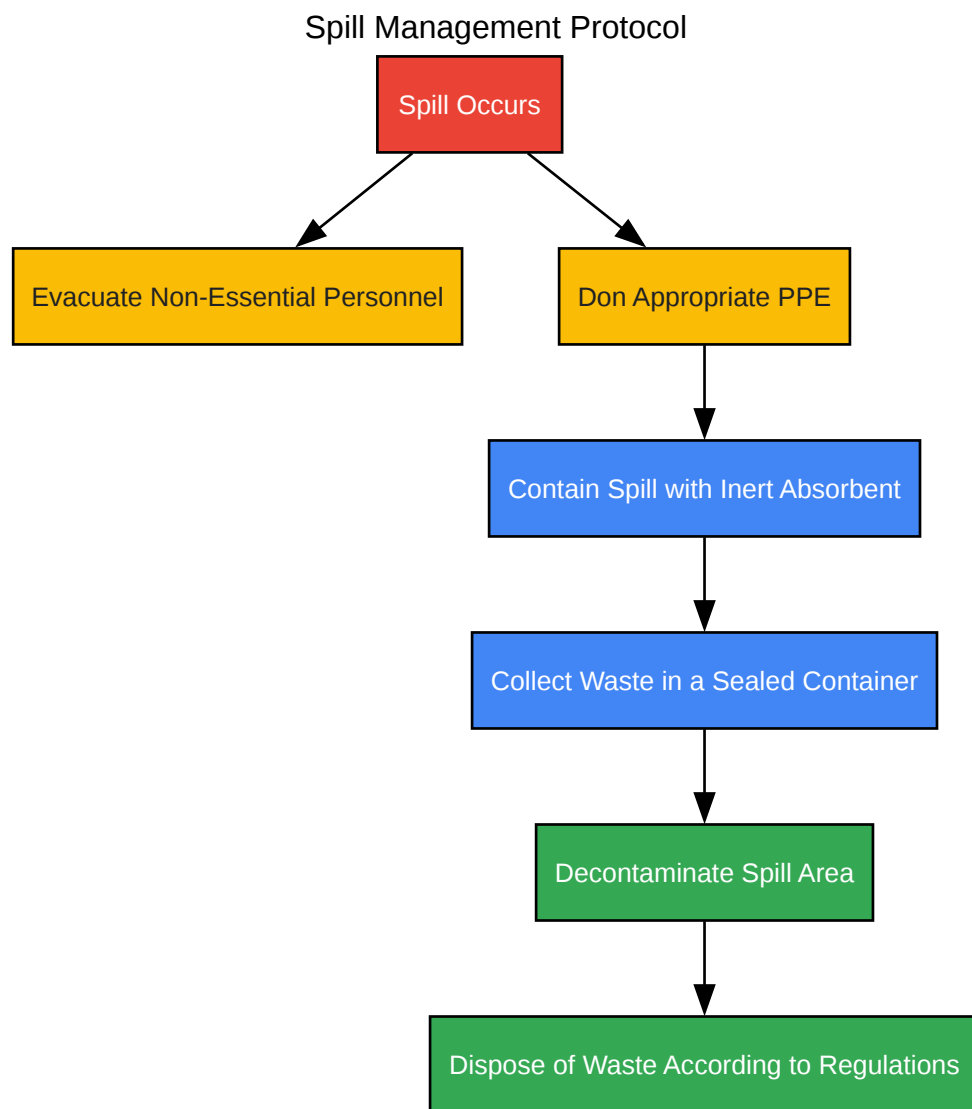
The primary challenges in handling deuterated compounds are their potential hygroscopicity and the risk of isotopic dilution through hydrogen-deuterium (H-D) exchange with atmospheric moisture.[1]

- Atmosphere Control: Handle and store **Procymidox-d5** under a dry, inert atmosphere such as nitrogen or argon to prevent moisture absorption and isotopic exchange.[\[1\]](#)
- Temperature Regulation: Store at reduced temperatures as recommended by the supplier to minimize degradation.[\[1\]](#)
- Storage Containers: Use tightly sealed containers. If multi-use vials are necessary, they should have tight-fitting septa to allow for withdrawal with a syringe under an inert atmosphere.[\[1\]](#)

Spills and Disposal

In the event of a spill, wear appropriate PPE and contain the spill.[\[8\]](#) Absorb with an inert material and place in a suitable container for disposal.[\[8\]](#) Prevent entry into waterways.[\[7\]](#) Dispose of waste in accordance with local, state, and federal regulations.[\[6\]](#)

The following diagram illustrates the logical relationship for spill management.



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Caption: A logical workflow for managing spills of **Procymidox-d5**.

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